

# Formation of *rel-cis*-Pinic Acid from $\alpha$ -Pinene Ozonolysis: A Technical Guide

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## Compound of Interest

Compound Name: *rel-cis*-Pinic acid

Cat. No.: B124750

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## Abstract

The ozonolysis of  $\alpha$ -pinene, a major biogenic volatile organic compound, is a significant atmospheric process contributing to the formation of secondary organic aerosols (SOA). A key product of this reaction is ***rel-cis*-pinic acid**, a dicarboxylic acid that influences the physicochemical properties of atmospheric aerosols. Understanding the formation mechanism, reaction kinetics, and experimental methodologies for studying this process is crucial for atmospheric chemistry, environmental science, and potentially for the synthesis of novel therapeutic agents, given the prevalence of the pinane scaffold in natural products. This technical guide provides a comprehensive overview of the formation of ***rel-cis*-pinic acid** from  $\alpha$ -pinene ozonolysis, detailing the reaction pathways, quantitative product yields, and standardized experimental protocols.

## Introduction

$\alpha$ -Pinene is a bicyclic monoterpene emitted in large quantities from terrestrial vegetation. Its reaction with ozone in the troposphere initiates a complex series of chemical transformations, leading to a variety of oxygenated products. Among these, ***rel-cis*-pinic acid** is of particular interest due to its relatively high yield and its role in new particle formation and growth.<sup>[1]</sup> This guide serves as an in-depth resource for professionals seeking to understand and investigate the intricacies of  $\alpha$ -pinene ozonolysis and the subsequent formation of ***rel-cis*-pinic acid**.

## Reaction Mechanism: From $\alpha$ -Pinene to **rel-cis-Pinic Acid**

The ozonolysis of  $\alpha$ -pinene proceeds through a series of steps involving the formation and subsequent reactions of a primary ozonide and Criegee intermediates. The currently accepted mechanism for the formation of **rel-cis-pinic acid** is outlined below.

**Step 1: Formation of the Primary Ozonide** Ozone attacks the double bond of  $\alpha$ -pinene to form an unstable primary ozonide (a Molozonide).

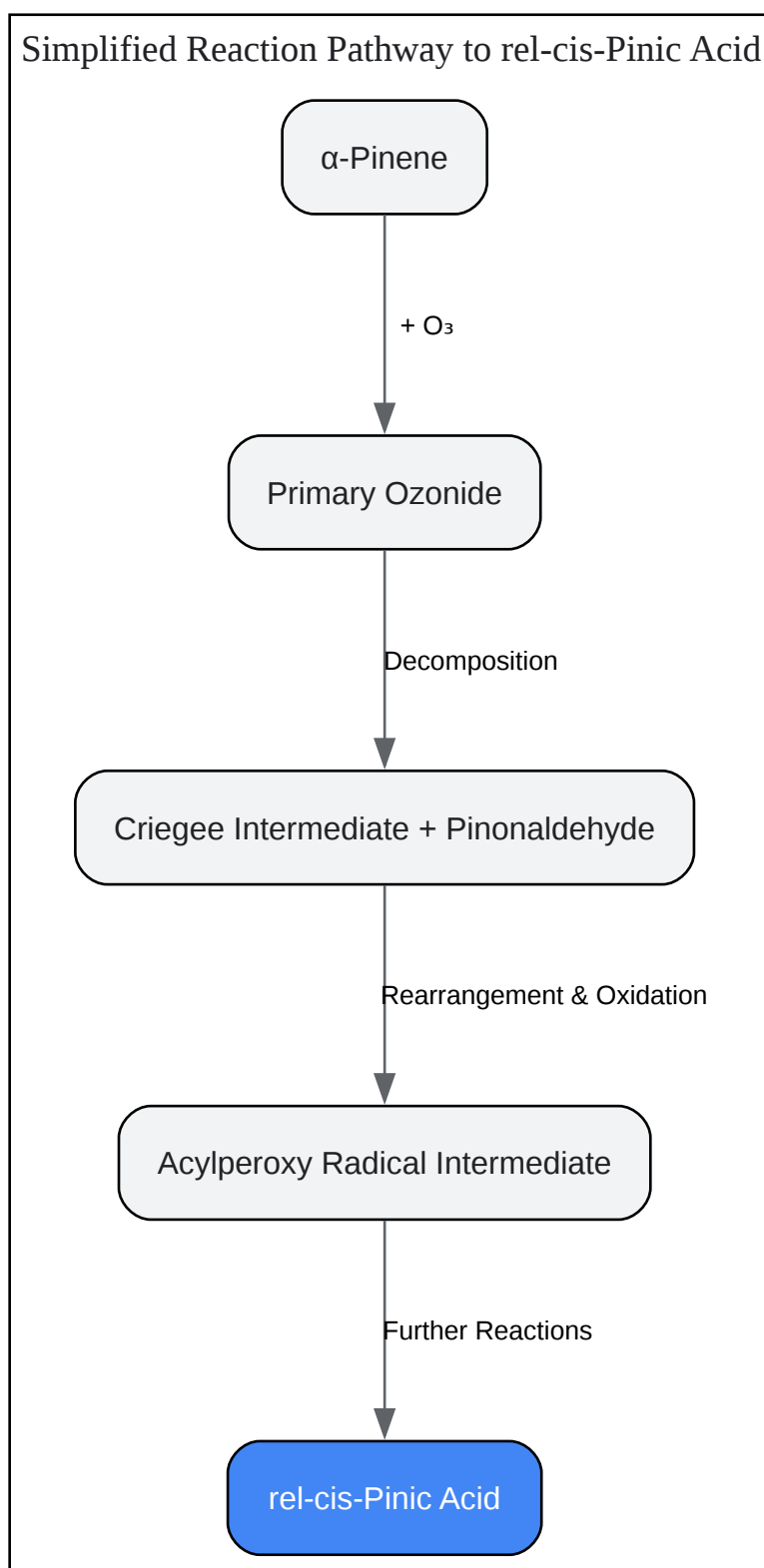
**Step 2: Decomposition of the Primary Ozonide and Formation of Criegee Intermediates** The primary ozonide rapidly decomposes to form two sets of carbonyl and Criegee intermediates. The major pathway leads to the formation of a Criegee intermediate and pinonaldehyde.

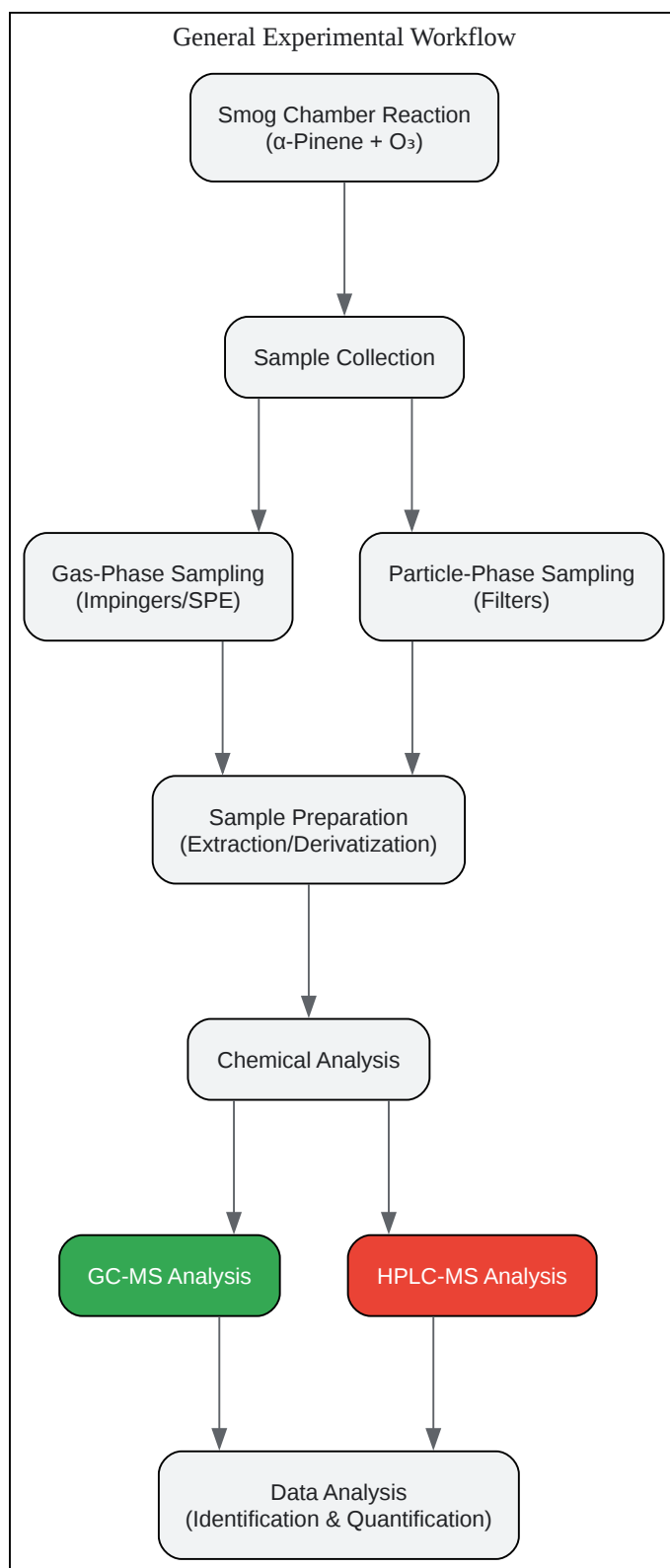
**Step 3: Rearrangement and Subsequent Reactions of the Criegee Intermediate** The Criegee intermediate can undergo several reactions. One important pathway involves a hydroperoxide channel, leading to the formation of an  $\alpha$ -hydroxyhydroperoxide which can then decompose to form OH radicals and a vinoxy radical. The vinoxy radical can then react with molecular oxygen.

**Step 4: Formation of Pinic Acid** The subsequent reactions are complex and can proceed through multiple pathways. One proposed mechanism involves the formation of an acylperoxy radical which, after a series of reactions including intramolecular hydrogen shifts and reactions with other atmospheric species (like HO<sub>2</sub> or other peroxy radicals), ultimately leads to the formation of **rel-cis-pinic acid**.

A simplified representation of the core reaction pathway is illustrated in the following diagram:

## Simplified Reaction Pathway to rel-cis-Pinic Acid





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## References

- 1. medchemexpress.com [medchemexpress.com]
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